

Spectroscopic Profile of tert-Nonyl Mercaptan: A Technical Guide

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Compound of Interest

Compound Name:	<i>tert-Nonyl mercaptan</i>
CAS No.:	25360-10-5; 67952-62-9
Cat. No.:	B2777767

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Introduction

Tertiary-nonyl mercaptan (TNM), a complex mixture of C9 tertiary thiol isomers, is a crucial industrial chemical primarily utilized as a chain transfer agent in polymerization and as an additive in lubricants. Its chemical structure, characterized by a bulky tertiary alkyl group attached to a sulfhydryl functional group, dictates its reactivity and physical properties. A thorough understanding of its spectroscopic characteristics is paramount for quality control, reaction monitoring, and regulatory compliance. This technical guide provides an in-depth analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **tert-nonyl mercaptan**, with a focus on the major isomer, 2-methyl-2-octanethiol.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **tert-nonyl mercaptan**. It is important to note that commercial **tert-nonyl mercaptan** is a mixture of isomers, and the data presented here is predominantly based on the expected spectrum of the major isomer, 2-methyl-2-octanethiol.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Note: The following NMR data is predicted based on the structure of 2-methyl-2-octanethiol and spectral data of analogous tertiary thiols, as direct experimental NMR data for this specific compound is not readily available in public databases.

Table 1: Predicted ^1H NMR Spectroscopic Data for 2-Methyl-2-octanethiol

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~1.5 - 1.6	Singlet	1H	-SH
~1.3 - 1.4	Singlet	6H	-C(CH ₃) ₂ -
~1.2 - 1.5	Multiplet	8H	-(CH ₂) ₄ -
~0.9	Triplet	3H	-CH ₂ -CH ₃

Table 2: Predicted ^{13}C NMR Spectroscopic Data for 2-Methyl-2-octanethiol

Chemical Shift (δ) ppm	Carbon Type	Assignment
~50 - 55	Quaternary	C-(SH)(CH ₃) ₂
~40 - 45	Methylene	-CH ₂ - adjacent to quaternary C
~30 - 35	Methyl	-C(CH ₃) ₂
~31.9	Methylene	-CH ₂ -
~29.2	Methylene	-CH ₂ -
~22.7	Methylene	-CH ₂ -
~14.1	Methyl	-CH ₃

Infrared (IR) Spectroscopy

The infrared spectrum of **tert-nonyl mercaptan** exhibits characteristic absorption bands corresponding to its functional groups. The data below is based on the gas-phase FTIR

spectrum available from the NIST/EPA Gas-Phase Infrared Database.[1]

Table 3: Key IR Absorption Bands for **tert-Nonyl Mercaptan**

Wavenumber (cm ⁻¹)	Intensity	Assignment
2960 - 2850	Strong	C-H stretching (alkane)
2570	Weak	S-H stretching (thiol)
1465	Medium	C-H bending (CH ₂ and CH ₃)
1375	Medium	C-H bending (gem-dimethyl)
~720	Weak	C-S stretching

Mass Spectrometry (MS)

The mass spectrum of **tert-nonyl mercaptan** obtained by electron ionization (EI) shows a characteristic fragmentation pattern. The molecular ion peak is often weak or absent due to the facile cleavage of the tertiary carbon-sulfur bond.

Table 4: Major Fragments in the Mass Spectrum of **tert-Nonyl Mercaptan**

m/z	Proposed Fragment
160	[M] ⁺ (Molecular Ion)
127	[M - SH] ⁺
101	[M - C ₄ H ₉] ⁺
57	[C ₄ H ₉] ⁺ (tert-butyl cation)
43	[C ₃ H ₇] ⁺ (isopropyl cation)

Experimental Protocols

Detailed experimental protocols are crucial for the reproducible acquisition of high-quality spectroscopic data. The following sections outline generalized procedures for the analysis of a liquid sample like **tert-nonyl mercaptan**.

NMR Spectroscopy

- Sample Preparation:
 - Dissolve 5-25 mg of **tert-nonyl mercaptan** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3).
 - The use of a deuterated solvent is necessary for the spectrometer's field frequency lock.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing ($\delta = 0.00$ ppm).
 - Filter the sample into a clean, dry 5 mm NMR tube to remove any particulate matter.
- Data Acquisition:
 - The NMR spectra should be acquired on a high-resolution spectrometer (e.g., 300 MHz or higher).
 - For ^1H NMR, a sufficient number of scans are acquired to obtain a good signal-to-noise ratio.
 - For ^{13}C NMR, a larger number of scans is typically required due to the lower natural abundance of the ^{13}C isotope.

Infrared (IR) Spectroscopy

- Sample Preparation:
 - For a liquid sample like **tert-nonyl mercaptan**, the spectrum can be obtained directly as a neat liquid.
 - A thin film of the liquid is placed between two salt plates (e.g., NaCl or KBr), which are transparent to infrared radiation.
- Data Acquisition:
 - The spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.

- A background spectrum of the clean salt plates is first recorded and automatically subtracted from the sample spectrum.
- The spectrum is typically scanned over the mid-infrared range (4000-400 cm^{-1}).

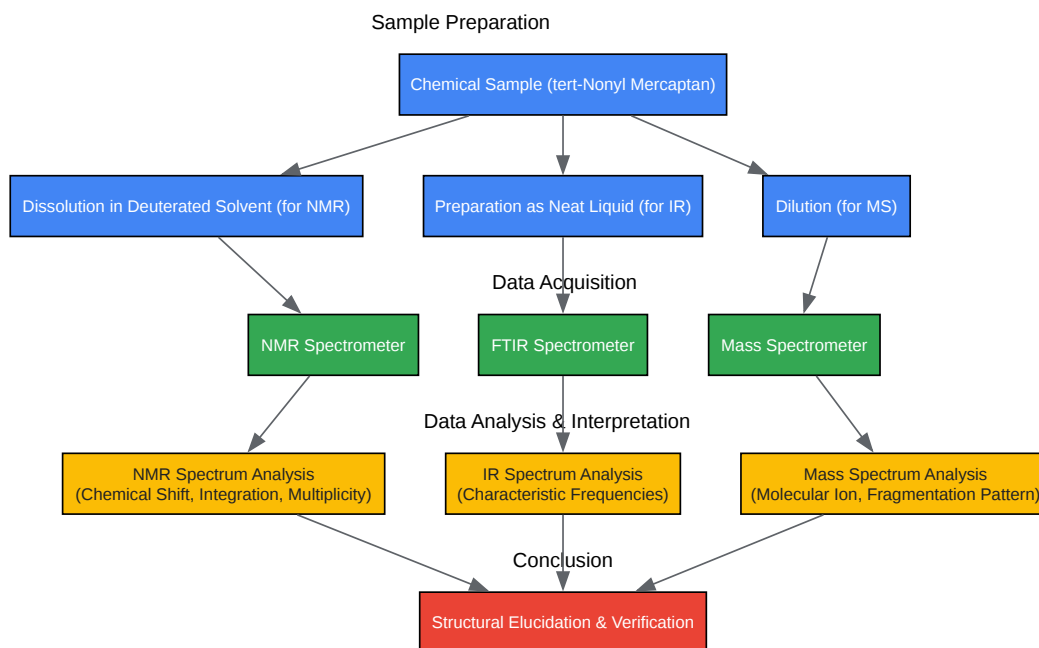
Mass Spectrometry (MS)

- Sample Introduction and Ionization:
 - The liquid sample is introduced into the mass spectrometer, often via a direct insertion probe or through a gas chromatograph (GC-MS).
 - Electron Ionization (EI) is a common method for the analysis of relatively volatile and thermally stable compounds like **tert-nonyl mercaptan**. In this process, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis and Detection:
 - The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
 - A detector records the abundance of each ion, generating the mass spectrum.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic characterization of a chemical compound like **tert-nonyl mercaptan**.

Workflow for Spectroscopic Analysis of a Chemical Compound



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References

- [1. tert-Nonyl mercaptan \[webbook.nist.gov\]](#)
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